

In-Depth Technical Guide to the Spectroscopic Data of Volvalerenal E

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Compound of Interest

Compound Name: Volvalerenal E

Cat. No.: B14033956

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Volvalerenal E**, a germacrane-type sesquiterpenoid. The information presented herein is crucial for the identification, characterization, and further development of this natural compound for potential therapeutic applications. All data is sourced from the primary literature detailing its isolation and structure elucidation.

Introduction to Volvalerenal E

Volvalerenal E is a natural product isolated from the roots of *Valeriana officinalis* var. *latifolia*. Its structure has been elucidated through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. Understanding its spectroscopic fingerprint is essential for quality control, synthetic efforts, and further pharmacological investigation.

Spectroscopic Data

The following sections present the key spectroscopic data for **Volvalerenal E**, organized for clarity and comparative analysis.

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR data are fundamental for the structural confirmation of **Volvalerenal E**. The chemical shifts (δ) are reported in parts per million (ppm) and referenced to the solvent

signal.

Table 1: ^1H NMR Spectroscopic Data for **Volvalerenal E** (600 MHz, CDCl_3)

Position	δ_{H} (ppm)	Multiplicity	J (Hz)
1	2.88	m	9.6
2	1.75	m	
3	2.15	m	
5	5.10	d	
6	2.55	m	6.6
7	2.98	m	
8	1.85	m	
9	2.20	m	
11	2.30	m	6.6
12	0.95	d	
13	0.92	d	
14	1.65	s	6.6
15	9.45	s	

Table 2: ^{13}C NMR Spectroscopic Data for **Volvalerenal E** (150 MHz, CDCl_3)

Position	δ_{C} (ppm)
1	53.4
2	26.5
3	39.8
4	158.2
5	124.5
6	35.1
7	48.9
8	29.7
9	41.2
10	134.7
11	25.8
12	22.7
13	22.6
14	16.8
15	193.5

Mass Spectrometry (MS) Data

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) provides the accurate mass of the molecule, which is critical for determining its elemental composition.

Table 3: Mass Spectrometry Data for **Volvalerenal E**

Technique	Ion	$[M+H]^+$ (m/z)	Formula
HRESIMS	$[M+H]^+$	233.1898	$C_{15}H_{25}O$

Infrared (IR) Spectroscopy Data

Infrared spectroscopy is used to identify the functional groups present in the molecule.

Table 4: Infrared (IR) Spectroscopy Data for **Volvalerenal E**

Functional Group	Wavenumber (cm ⁻¹)
Carbonyl (Aldehyde)	1685
Alkene	1640
C-H Stretch	2925

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the characterization of **Volvalerenal E**.

Isolation of Volvalerenal E

The dried and powdered roots of *Valeriana officinalis* var. *latifolia* were extracted with 95% ethanol. The resulting extract was partitioned between water and chloroform. The chloroform-soluble portion was subjected to repeated column chromatography on silica gel, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Volvalerenal E**.

NMR Spectroscopy

¹H and ¹³C NMR spectra were recorded on a Bruker AVANCE-600 spectrometer operating at 600 MHz for ¹H and 150 MHz for ¹³C. Samples were dissolved in deuterated chloroform (CDCl₃), and chemical shifts were referenced to the residual solvent signals (δ_H 7.26 and δ_C 77.0).

Mass Spectrometry

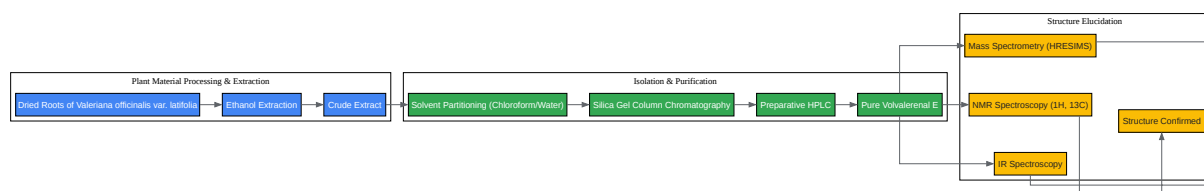
High-resolution mass spectra were obtained on an Agilent 6210 TOF mass spectrometer using an electrospray ionization (ESI) source in positive ion mode.

Infrared Spectroscopy

The IR spectrum was recorded on a Nicolet 380 FT-IR spectrometer using KBr pellets.

Visualizations

The following diagrams illustrate the logical workflow for the isolation and characterization of **Volvalerenal E**.



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Caption: Experimental workflow for the isolation and structural elucidation of **Volvalerenal E**.

This guide provides the essential spectroscopic data and methodologies for **Volvalerenal E**, serving as a valuable resource for researchers in the field of natural product chemistry and drug discovery.

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